

A Technical Guide to Commercial Suppliers and Applications of Potassium Thiocyanate-¹³C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium thiocyanate-¹³C

Cat. No.: B141147

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For researchers, scientists, and professionals in drug development, the use of stable isotope-labeled compounds is indispensable for a variety of applications, from metabolic studies to quantitative analysis. Among these, Potassium thiocyanate-¹³C (KSCN-¹³C) serves as a valuable tool. This in-depth technical guide provides a comprehensive overview of the commercial suppliers of Potassium thiocyanate-¹³C, its key applications, and detailed experimental protocols.

Commercial Availability of Potassium Thiocyanate-¹³C

A critical first step for any research endeavor is the procurement of high-quality reagents. Several reputable commercial suppliers offer Potassium thiocyanate-¹³C, with varying specifications in terms of isotopic purity, chemical purity, and available quantities. A summary of offerings from prominent vendors is presented in the table below to facilitate easy comparison.

Supplier	Product Number	Isotopic Purity	Chemical Purity	Package Size	Price (USD)
Sigma-Aldrich	490563	99 atom % ¹³ C	≥98%	500 mg	\$584
486140	99 atom % ¹³ C, 98 atom % ¹⁵ N	≥98%	500 mg	-	
Cambridge Isotope Laboratories, Inc.	CLM-222	95-99% ¹³ C	95%	0.5 g	\$553
CNLM-3952	99% ¹³ C, 98% ¹⁵ N	95%	0.5 g	\$1099	
MedchemExpress	HY-12883S	-	>98%	10 mg	-
50 mg	-				
100 mg	-				
Smolecule	S791573	-	-	-	-
Santa Cruz Biotechnology	sc-214731	-	-	-	-
sc-223491 (with ¹⁵ N)	-	-	-	-	
Mithridion	-	-	50mg	\$428.56	
Crescent Chemical Company	MS-486140-500MG (with ¹⁵ N)	-	-	500 mg	Price on Request
Benchchem	B046533 (with ¹⁵ N)	-	-	-	-

Note: Prices are subject to change and may not include shipping and handling fees. "-" indicates that the information was not readily available from the supplier's website. It is recommended to contact the suppliers directly for the most up-to-date information and to request certificates of analysis.

Key Applications and Experimental Protocols

Potassium thiocyanate- ^{13}C is a versatile reagent with applications in metabolic research, synthetic chemistry, and analytical methods.

Metabolic Tracer Studies and Flux Analysis

The incorporation of the stable isotope ^{13}C allows for the tracing of the metabolic fate of the thiocyanate molecule in biological systems. This is particularly valuable in the field of metabolomics and metabolic flux analysis.

Experimental Protocol: ^{13}C Metabolic Flux Analysis using Potassium Thiocyanate- ^{13}C

This protocol provides a general framework for a ^{13}C metabolic flux analysis experiment using Potassium thiocyanate- ^{13}C as a tracer. The specific parameters will need to be optimized for the biological system under investigation.

- Cell Culture and Labeling:
 - Culture cells of interest to the desired density in a standard growth medium.
 - Replace the standard medium with a medium containing a known concentration of Potassium thiocyanate- ^{13}C . The concentration should be sufficient to allow for detectable incorporation into downstream metabolites without causing toxicity. A typical starting range could be 10-100 μM .
 - Incubate the cells for a predetermined period to allow for the uptake and metabolism of the labeled thiocyanate. Time-course experiments are recommended to monitor the kinetics of label incorporation.
- Metabolite Extraction:

- Rapidly quench the metabolic activity of the cells, typically by using cold methanol or a similar solvent.
- Extract the intracellular metabolites using a suitable extraction method, such as a biphasic extraction with methanol, chloroform, and water.
- Analytical Detection:
 - Analyze the extracted metabolites using mass spectrometry (MS), often coupled with gas chromatography (GC-MS) or liquid chromatography (LC-MS).
 - The mass spectrometer will detect the mass shift in metabolites that have incorporated the ^{13}C atom from the thiocyanate, allowing for the identification and quantification of labeled species.
- Data Analysis and Flux Calculation:
 - Process the raw MS data to determine the mass isotopomer distributions of the targeted metabolites.
 - Utilize metabolic flux analysis software to fit the experimental labeling data to a metabolic network model. This will allow for the calculation of intracellular metabolic fluxes.

Logical Workflow for ^{13}C Metabolic Flux Analysis



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Caption: Workflow for a ^{13}C metabolic flux analysis experiment.

Synthesis of ^{13}C -Labeled Molecules

Potassium thiocyanate- ^{13}C serves as a valuable building block for the chemical synthesis of more complex ^{13}C -labeled molecules. The thiocyanate group can be chemically transformed into various other functional groups, thereby introducing the ^{13}C label into a target molecule.

Experimental Protocol: Synthesis of ^{13}C -Labeled L-Histidine

This protocol is adapted from the synthesis of 2'- ^{13}C -L-histidine and demonstrates the use of Potassium thiocyanate- ^{13}C as a precursor.

- Formation of ^{13}C -Benzyl Isothiocyanate:
 - React Potassium thiocyanate- ^{13}C with benzyl chloride in a suitable solvent such as o-dichlorobenzene in the presence of a phase transfer catalyst (e.g., bis(triphenyl)phosphoranylidene ammonium chloride). This reaction will yield a mixture containing ^{13}C -benzyl isothiocyanate.
- Reaction with Glycine Amide:
 - Treat the isomeric mixture from the previous step with glycine amide HCl at a pH of 8.5. This will form N-benzyl-N'-(2'-acetamido)thiourea- ^{13}C .
- Cyclization and Further Modifications:
 - The thiourea derivative can then undergo a series of reactions, including cyclization to form an imidazole ring, methylation, and other functional group manipulations to build the L-histidine scaffold.
- Purification:
 - Purify the final ^{13}C -labeled L-histidine product using standard chromatographic techniques such as column chromatography or high-performance liquid chromatography (HPLC).

General Synthetic Scheme



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Caption: General scheme for synthesizing ^{13}C -labeled L-histidine.

Solid-State Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C nucleus is NMR-active, and the enrichment provided by isotopic labeling significantly enhances the signal-to-noise ratio in ^{13}C NMR experiments. This makes Potassium thiocyanate- ^{13}C a useful probe for studying molecular structure and dynamics in the solid state.

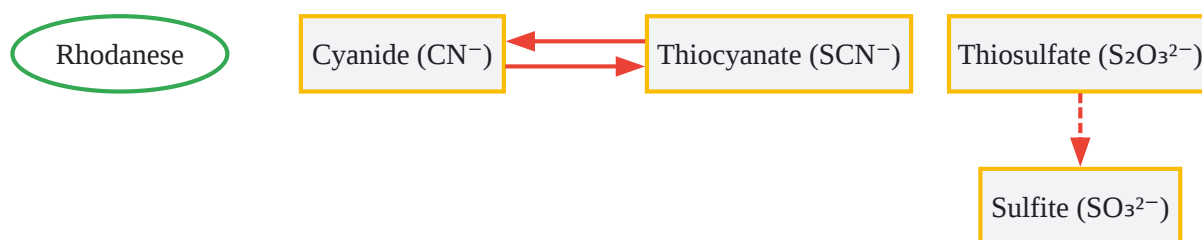
Signaling and Metabolic Pathways

Thiocyanate is not merely an inert tracer; it participates in various biological processes. Understanding these pathways is crucial for interpreting the results of labeling studies.

Thiocyanate Metabolism

In biological systems, thiocyanate can be metabolized through several routes. One key pathway involves its detoxification and interconversion with cyanide.

Thiocyanate Detoxification Pathway



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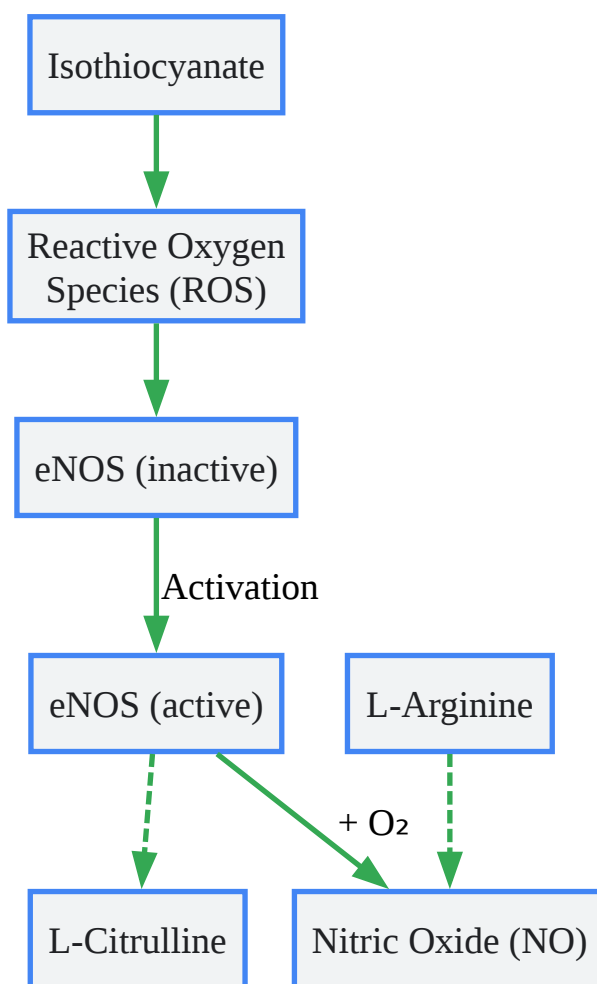
Caption: Enzymatic conversion of cyanide to thiocyanate by rhodanese.

Role in Nitric Oxide Signaling

While not a direct precursor, thiocyanate levels can influence nitric oxide (NO) signaling pathways, particularly in the context of inflammation. Peroxidases can oxidize thiocyanate to

hypothiocyanite (OSCN^-), which can modulate the activity of various proteins, including those involved in NO production. Isothiocyanates, which are structurally related to thiocyanates, have been shown to induce NO release.

Isothiocyanate-Induced Nitric Oxide Release



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Caption: Proposed pathway for isothiocyanate-induced NO production.

This technical guide provides a foundational understanding of the commercial landscape and key applications of Potassium thiocyanate- ^{13}C . For specific experimental designs and data interpretation, researchers are encouraged to consult the primary scientific literature and adapt the provided protocols to their unique research questions.

- To cite this document: BenchChem. [A Technical Guide to Commercial Suppliers and Applications of Potassium Thiocyanate-¹³C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141147#commercial-suppliers-of-potassium-thiocyanate-13c>]

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